

Application Notes and Protocols: The Versatile Role of Pyrazole Derivatives in Agrochemical Research

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Compound of Interest

Compound Name: 3-(4-methoxyphenyl)-5-methyl-1H-pyrazole

Cat. No.: B1303719

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Audience: Researchers, scientists, and drug development professionals.

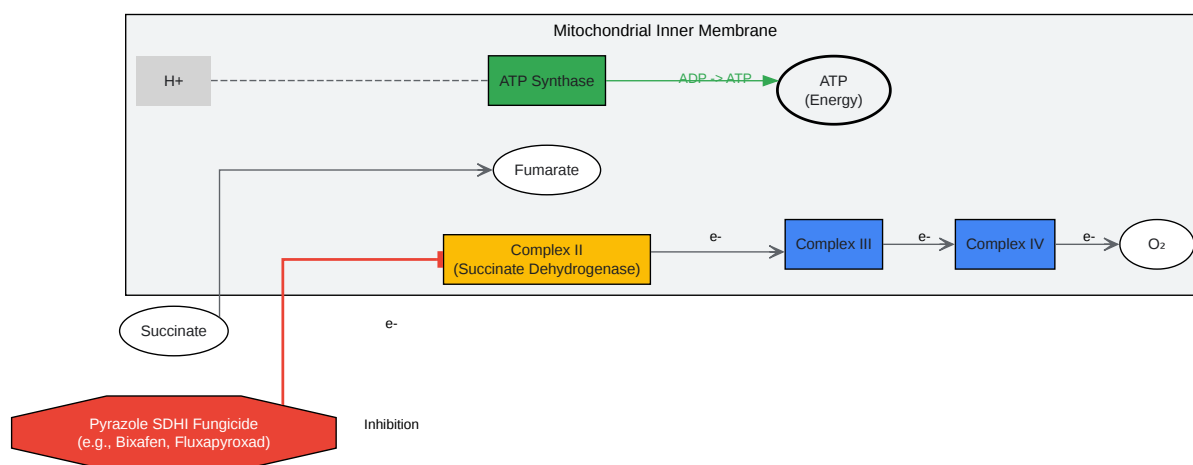
Introduction: Pyrazoles, five-membered heterocyclic compounds with two adjacent nitrogen atoms, are a cornerstone in the development of modern agrochemicals.^{[1][2]} Their versatile chemical structure allows for extensive modifications, leading to a wide range of derivatives with potent biological activities.^{[1][3]} In the agrochemical industry, pyrazole-based compounds have been successfully commercialized as fungicides, herbicides, and insecticides, playing a crucial role in crop protection.^{[1][4][5]} This document provides an overview of the applications of pyrazole derivatives in agrochemical research, complete with quantitative data and detailed experimental protocols.

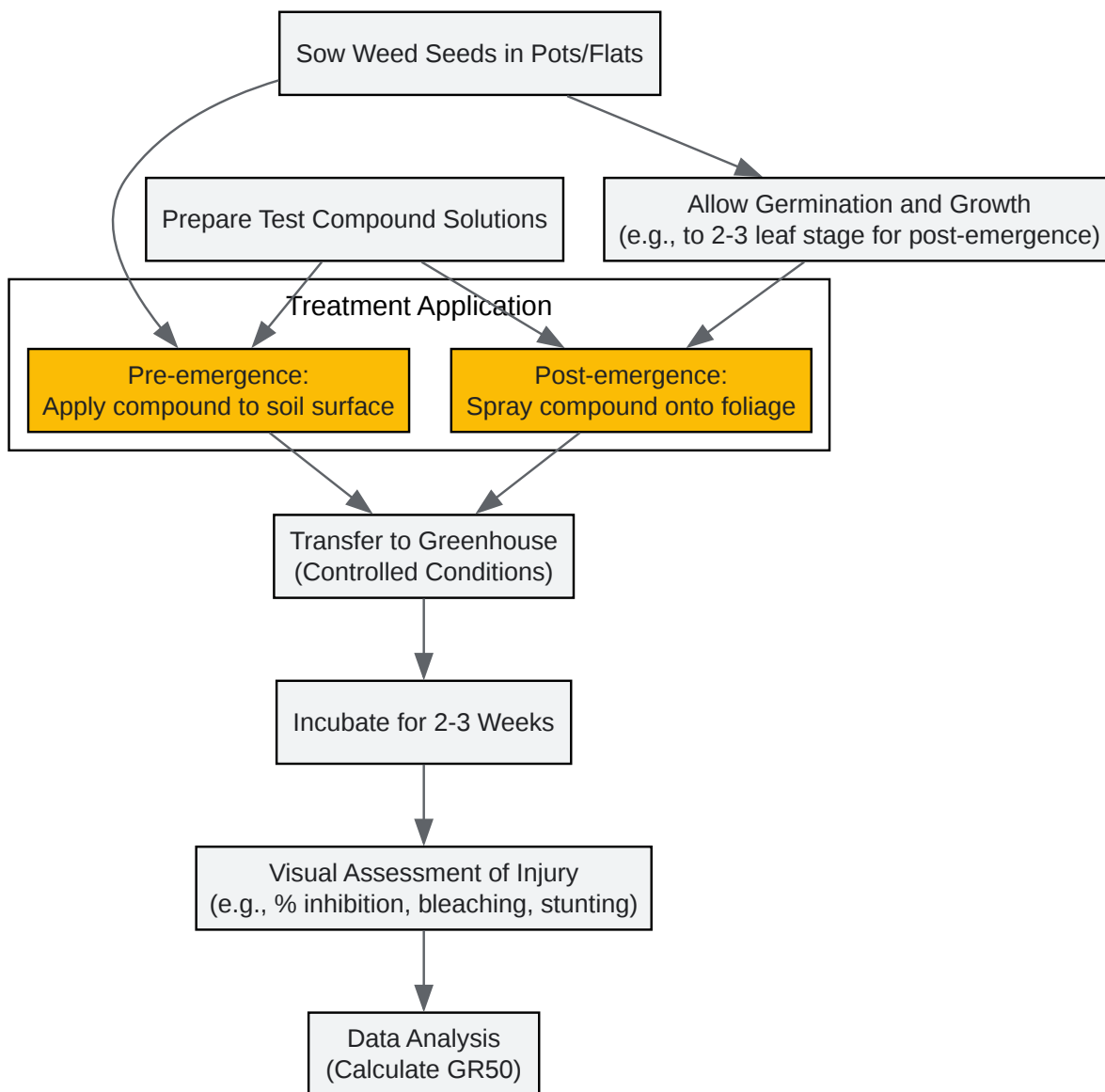
Application of Pyrazole Derivatives as Fungicides

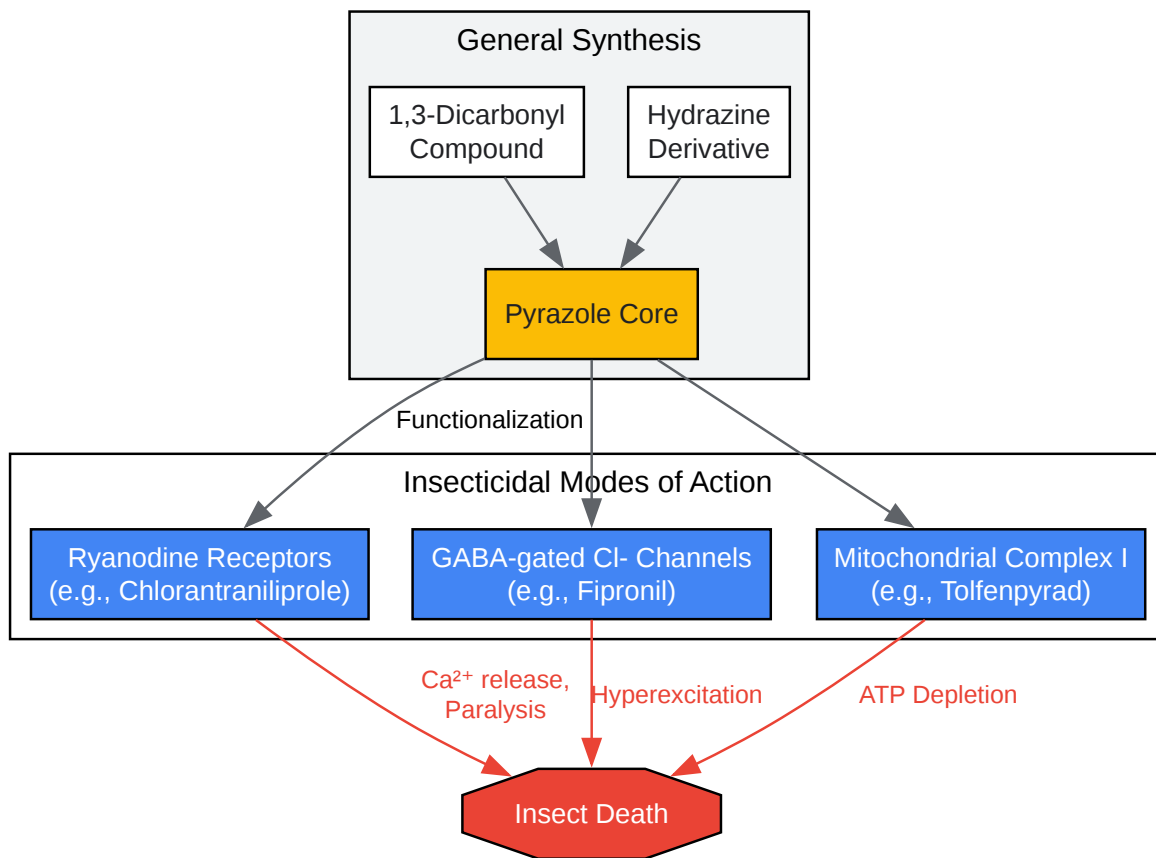
A significant class of pyrazole-based fungicides are the Succinate Dehydrogenase Inhibitors (SDHIs).^[1] These compounds are vital for controlling a broad spectrum of plant diseases in crops like cereals, fruits, and vegetables.^[1] The pyrazole-carboxamide group is a key pharmacophore for this class of fungicides.^{[1][6]}

Mode of Action: Succinate Dehydrogenase Inhibition

SDHI fungicides disrupt the fungal mitochondrial respiratory chain by targeting Complex II (succinate dehydrogenase).^[1] This inhibition blocks the tricarboxylic acid (TCA) cycle and electron transport, which halts ATP production and leads to fungal cell death.^{[1][7]}







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